

2-aminoacetophenone oxidative stress apoptosis

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Compound Focus: 2'-Aminoacetophenone

CAS No.: 551-93-9

Cat. No.: S587457

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Molecular Mechanisms and Quantitative Data

2-AA disrupts mitochondrial function through several documented pathways in different tissue models.

Table 1: Key Findings on 2-AA-Induced Effects in Skeletal Muscle and Immune Cells

Model System	Key Findings	Measured Outcomes
Murine Skeletal Muscle (<i>In Vivo</i>)	↑ Genes for apoptosis signaling; ↑ Lipid peroxidation markers (bisallylic protons, vinyl protons) [1] [2]	Significant increase in apoptosis-related gene expression; Increased lipid peroxidation via ¹ H NMR
Murine Skeletal Muscle (<i>In Vivo</i>)	↓ Mitochondrial membrane potential [1] [3]	Confirmation of mitochondrial dysfunction
Murine Macrophages (<i>In Vitro</i>)	↓ MPC1 expression; ↓ Pyruvate transport; ↓ ATP production [4]	Reduced mitochondrial respiration and energy levels
Murine Infection Model (<i>In Vivo</i>)	Long-lasting ↓ ATP and acetyl-CoA levels [4]	Association with bacterial persistence

Table 2: Detailed Experimental Model from Skeletal Muscle Study

Parameter	Description
Animal Model	6-week-old male CD1 mice [1] [2]
2-AA Treatment	Single intraperitoneal (IP) injection, 6.75 mg/kg [1] [2]
Tissue Analysis	Skeletal muscle (gastrocnemius) harvested 4 days post-treatment [1] [2]

Experimental Protocols for Key Assays

Here are the methodologies for central techniques used to establish 2-AA's effects.

High-Resolution Magic-Angle-Spinning (HRMAS) ¹H NMR Spectroscopy on Skeletal Muscle

- **Purpose:** Determine metabolic alterations and lipid peroxidation in intact tissue [1] [2].
- **Sample Prep:** Gastrocnemius muscle harvested, frozen in liquid nitrogen, stored at -80°C [1] [2].
- **Instrumentation:** Bruker Bio-Spin Avance NMR spectrometer (600.13 MHz) with triple resonance HRMAS probe; temperature maintained at 4°C [1] [2].
- **Pulse Sequence:** Carr-Purcell-Meiboom-Gill (CPMG) spin echo sequence to filter out broad signals from large molecules [1] [2].
- **Key Acquisition Parameters:** Relaxation delay of 2 sec; 128 scans; MAS speed stabilized at 4.0 kHz [1] [2].
- **Data Analysis:** Spectra processed with MestRe-C software; resonance intensities quantified relative to an external standard (TSP) and corrected for transverse relaxation (T2) [1].

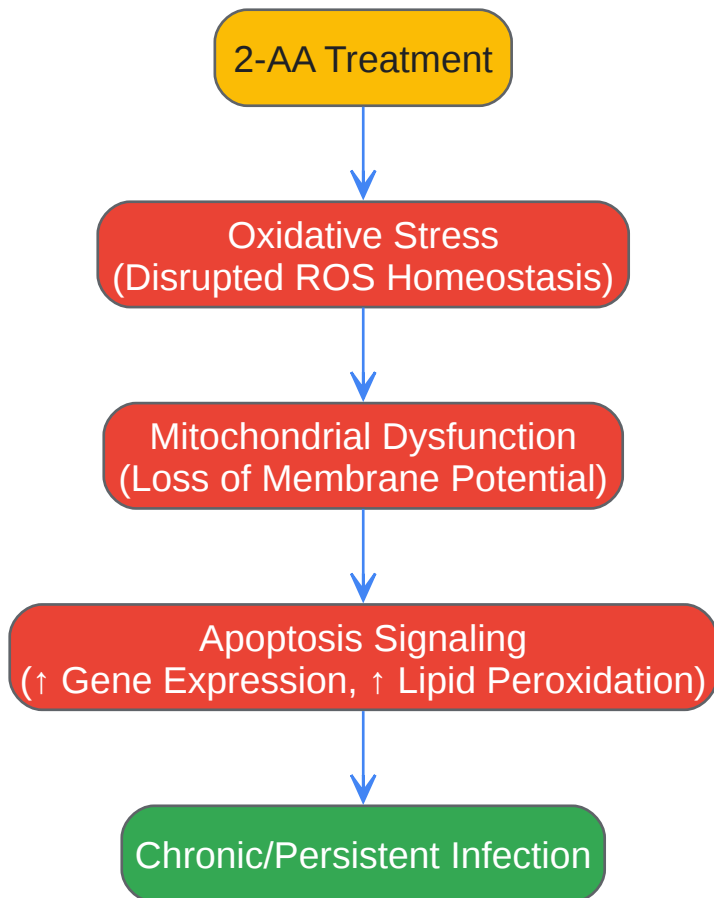
Whole-Genome Expression Analysis in Skeletal Muscle

- **Purpose:** Identify changes in gene expression profiles related to reactive oxygen species (ROS) homeostasis and apoptosis signaling [1] [2].
- **Method:** Microarray analysis of skeletal muscle from 2-AA-treated vs. untreated control mice [1] [2].
- **Outcome:** Revealed upregulation of apoptotic pathway genes and an oxidative stress signature [1] [2].

Pathway Visualization with DOT Scripts

The following diagrams, generated with Graphviz DOT language, illustrate the core mechanistic pathways revealed by the research. The scripts adhere to your specifications for color, contrast, and layout.

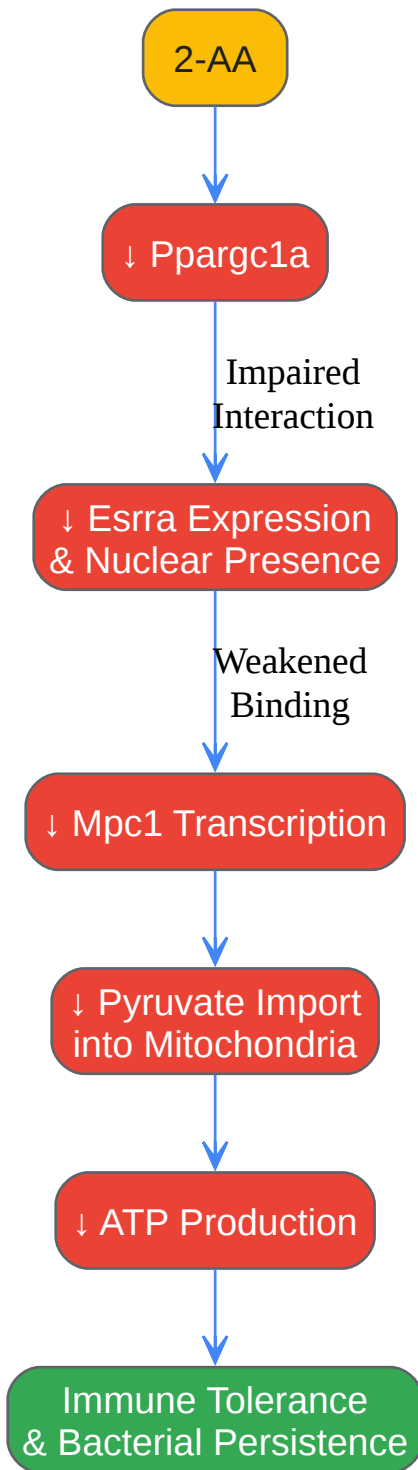
Diagram 1: 2-AA Induces Oxidative Stress and Apoptosis in Skeletal Muscle



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2-AA triggers a cascade from oxidative stress to apoptosis, favoring chronic infection.

Diagram 2: 2-AA Reprograms Macrophage Immunometabolism via the Ppargc1a/Esrra Axis



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2-AA disrupts the Ppargc1a/Esrra axis, reducing pyruvate import and ATP production, leading to immune tolerance.

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References

1. Bacterial-excreted small volatile molecule 2 - aminoacetophenone ... [pmc.ncbi.nlm.nih.gov]
2. Bacterial-excreted small volatile molecule 2 - aminoacetophenone ... [spandidos-publications.com]
3. Bacterial-excreted Small Volatile Molecule 2 ... - PubMed [pubmed.ncbi.nlm.nih.gov]
4. The bacterial quorum sensing signal 2 [elifesciences.org]

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